

Introduction: Unveiling a Privileged Scaffold for Modern Drug Discovery

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Compound of Interest

Compound Name: *Ethyl thiomorpholine-3-carboxylate hydrochloride*

Cat. No.: *B137994*

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In the landscape of medicinal chemistry, certain molecular frameworks, known as "privileged scaffolds," serve as versatile starting points for the development of novel therapeutics due to their ability to bind to multiple biological targets.^[1] The thiomorpholine moiety, a six-membered saturated heterocycle containing both sulfur and nitrogen, has emerged as one such prominent scaffold.^{[1][2]} Its unique stereoelectronic properties and conformational flexibility allow for strategic modifications that can significantly influence biological activity. **Ethyl thiomorpholine-3-carboxylate hydrochloride** is a key derivative of this scaffold, serving as a critical building block for synthesizing more complex, pharmacologically active molecules.

This technical guide provides a comprehensive overview of **Ethyl thiomorpholine-3-carboxylate hydrochloride**, detailing its fundamental properties, a validated workflow for its characterization, and its role within the broader context of drug development. The information presented herein is intended for researchers, chemists, and drug development professionals seeking to leverage this compound in their scientific endeavors.

Core Physicochemical & Structural Characteristics

Ethyl thiomorpholine-3-carboxylate hydrochloride is the hydrochloride salt of the ethyl ester of thiomorpholine-3-carboxylic acid. The addition of the hydrochloride group enhances the compound's stability and solubility in aqueous media, which is often advantageous for handling and subsequent reactions. Its core properties are summarized below.

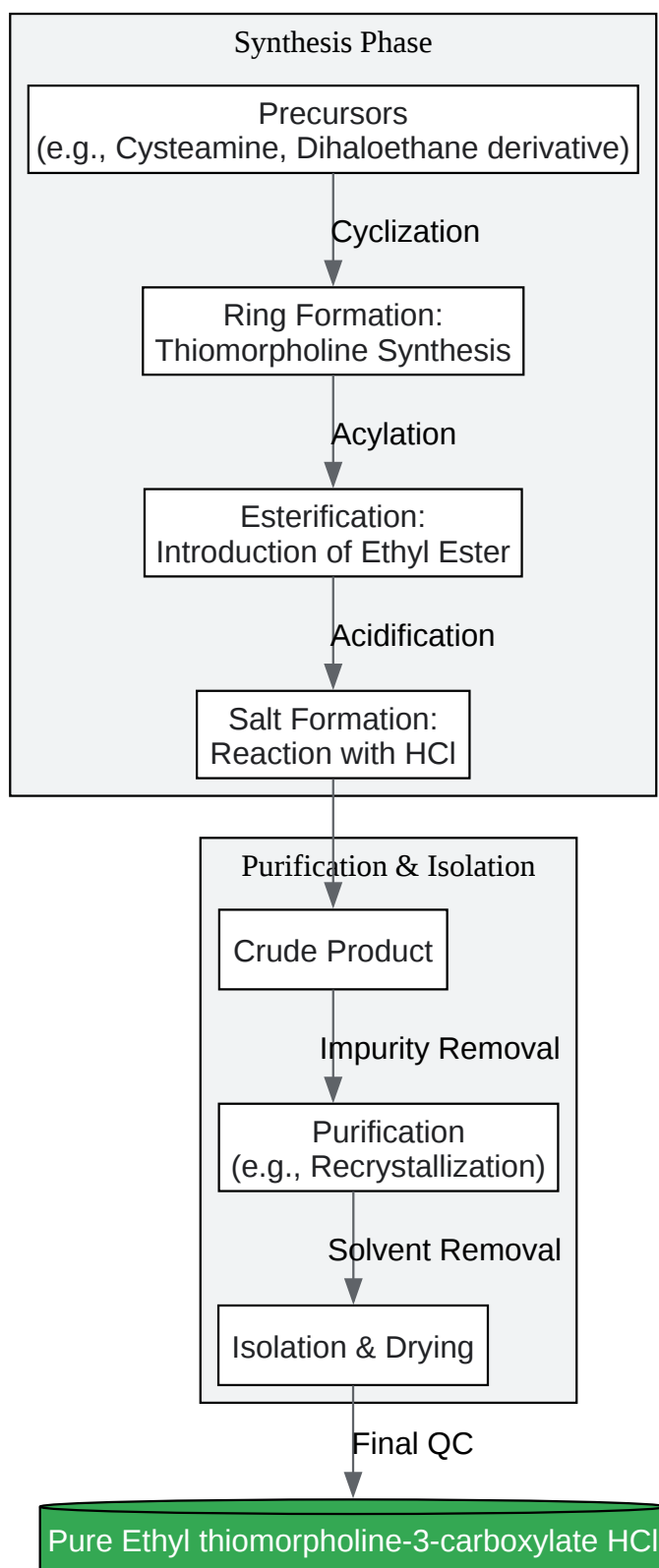
Property	Value	Source
Molecular Formula	C ₇ H ₁₄ ClNO ₂ S	PubChem[3]
Molecular Weight	211.71 g/mol	PubChem, SCBT[3][4]
CAS Number	159381-07-4	PubChem, SCBT[3][4]
IUPAC Name	ethyl thiomorpholine-3-carboxylate;hydrochloride	PubChem[3]
Synonyms	Thiomorpholine-3-carboxylic acid ethyl ester hydrochloride	SCBT[4]
Appearance	White Solid (Typical)	Thermo Fisher Scientific[5]
Parent Compound	Ethyl thiomorpholine-3-carboxylate	PubChem[3]

Synthesis and Quality Control: A Self-Validating Workflow

The synthesis of **Ethyl thiomorpholine-3-carboxylate hydrochloride** typically involves a multi-step process. While numerous specific synthetic routes exist for thiomorpholine derivatives[6], a common conceptual pathway involves the formation of the core thiomorpholine ring, followed by esterification and salt formation. The trustworthiness of the final compound relies on a rigorous, multi-faceted analytical characterization workflow where each step validates the others.

Conceptual Synthesis and Purification Workflow

The synthesis must be meticulously planned to control impurities. The following diagram illustrates a logical workflow, beginning from precursor molecules and culminating in a highly pure, characterized final product. The causality is clear: each step builds upon the successful completion of the previous one, with purification being a critical gatekeeper to ensure the quality of the intermediate for the next reaction.



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Caption: Conceptual workflow for synthesis and purification.

Analytical Characterization Protocol

To ensure the identity, purity, and structural integrity of the synthesized compound, a self-validating analytical protocol is essential. This involves orthogonal methods that provide complementary information.

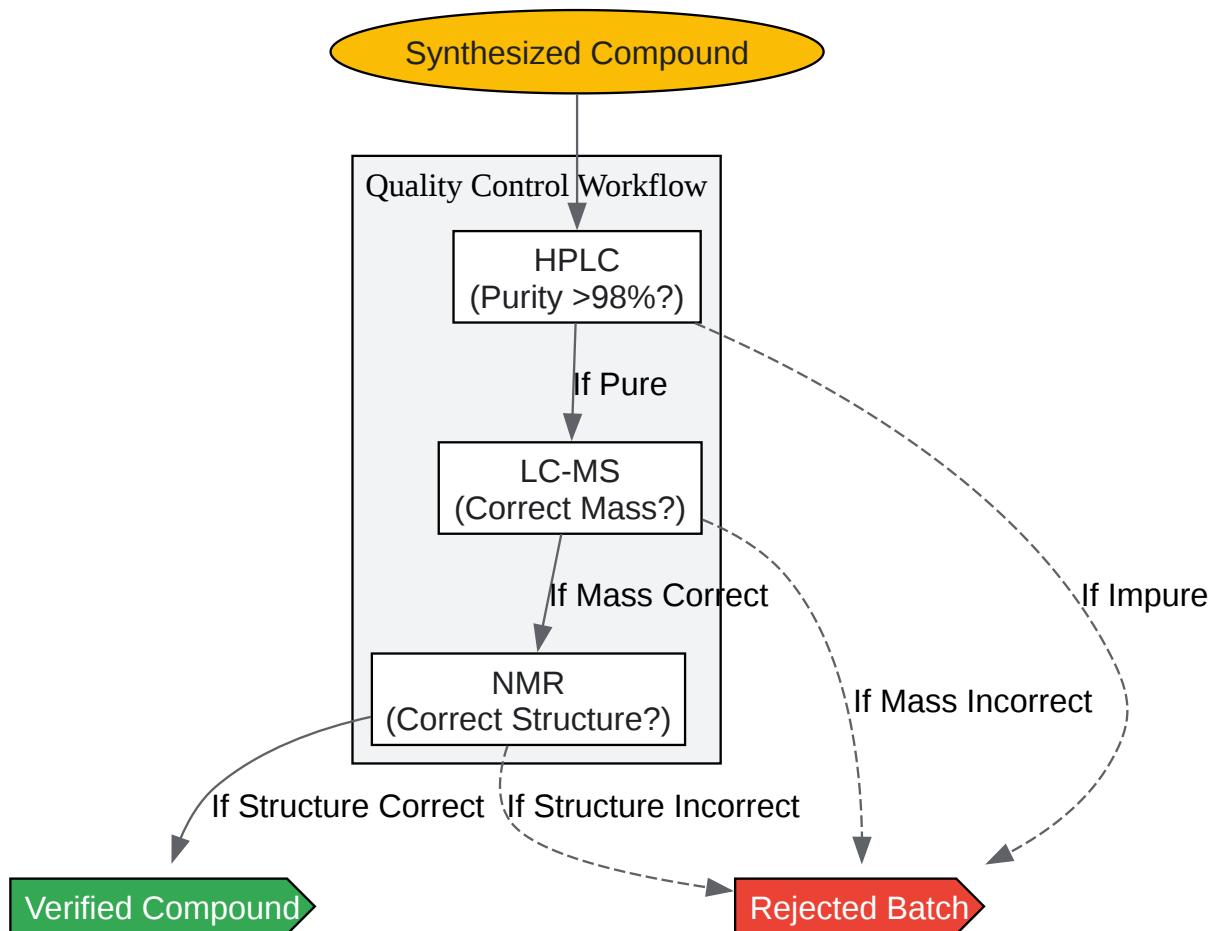
Objective: To confirm the structure and assess the purity of **Ethyl thiomorpholine-3-carboxylate hydrochloride**.

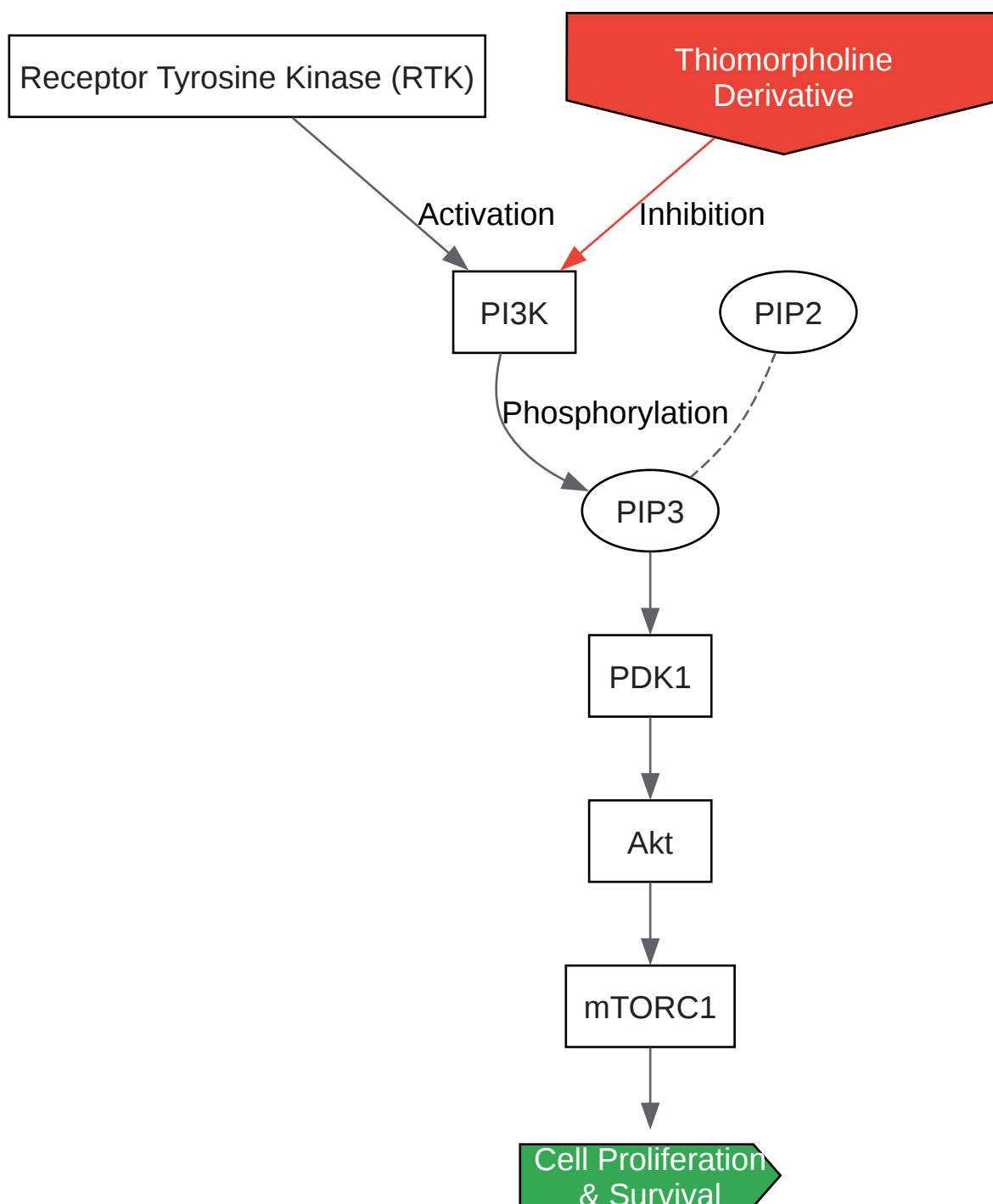
Methodology:

- Visual Inspection:
 - Step 1.1: Observe the physical state and color of the sample. It should be a white to off-white solid.^[5]
 - Causality: A significant deviation in color may indicate the presence of impurities or degradation.
- Purity Assessment via High-Performance Liquid Chromatography (HPLC):
 - Step 2.1: Prepare a standard solution of the compound in a suitable solvent (e.g., Methanol/Water).
 - Step 2.2: Inject the solution into an HPLC system equipped with a C18 column and a UV detector.
 - Step 2.3: Run a gradient elution method to separate the main compound from any potential impurities.
 - Step 2.4: Analyze the resulting chromatogram. Purity is determined by the area percentage of the main peak.
 - Causality: HPLC provides a quantitative measure of purity, which is critical for its use in sensitive applications like drug synthesis.^[7]
- Identity Confirmation via Mass Spectrometry (MS):

- Step 3.1: Infuse the sample solution into an LC-MS system.
- Step 3.2: Acquire the mass spectrum in positive ion mode.
- Step 3.3: Look for the molecular ion peak corresponding to the free base (Ethyl thiomorpholine-3-carboxylate). The expected $[M+H]^+$ value is approximately 176.07 Da.
- Causality: MS provides a direct measurement of the molecular weight, offering unambiguous confirmation of the compound's identity.
- Structural Elucidation via Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - Step 4.1: Dissolve the sample in a deuterated solvent (e.g., DMSO- d_6 or D_2O).
 - Step 4.2: Acquire 1H and ^{13}C NMR spectra.
 - Step 4.3: Analyze the spectra for characteristic peaks: the ethyl group (a triplet and a quartet), and the protons of the thiomorpholine ring. The integration of the peaks in the 1H NMR should correspond to the number of protons in the structure.
 - Causality: NMR provides detailed information about the chemical environment and connectivity of atoms, confirming the precise molecular structure.

The diagram below illustrates how these techniques work in concert to provide a comprehensive and trustworthy characterization.





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